

# A Technical Guide to Aldose Reductase-IN-3 for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aldose reductase-IN-3

Cat. No.: B15574130

[Get Quote](#)

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **Aldose Reductase-IN-3**, a potent and moderately selective inhibitor of aldose reductase. This guide details commercially available sources, key chemical properties, and its biological context.

## Core Compound Information

**Aldose Reductase-IN-3**, also referred to as Compound 5, is a significant tool in the study of inflammatory diseases. With a CAS number of 1390616-76-8 and a molecular formula of  $C_{18}H_{12}ClN_3O_2S_2$ , this compound has demonstrated potent and moderately selective inhibitory activity against aldose reductase (AR).<sup>[1][2]</sup> The reported IC<sub>50</sub> value for **Aldose Reductase-IN-3** is 3.99  $\mu$ M.<sup>[2][3][4]</sup> Its role as an inhibitor of aldose reductase has positioned it as a compound of interest for research into conditions such as sepsis, where aldose reductase is considered a key molecular target.<sup>[2][5]</sup>

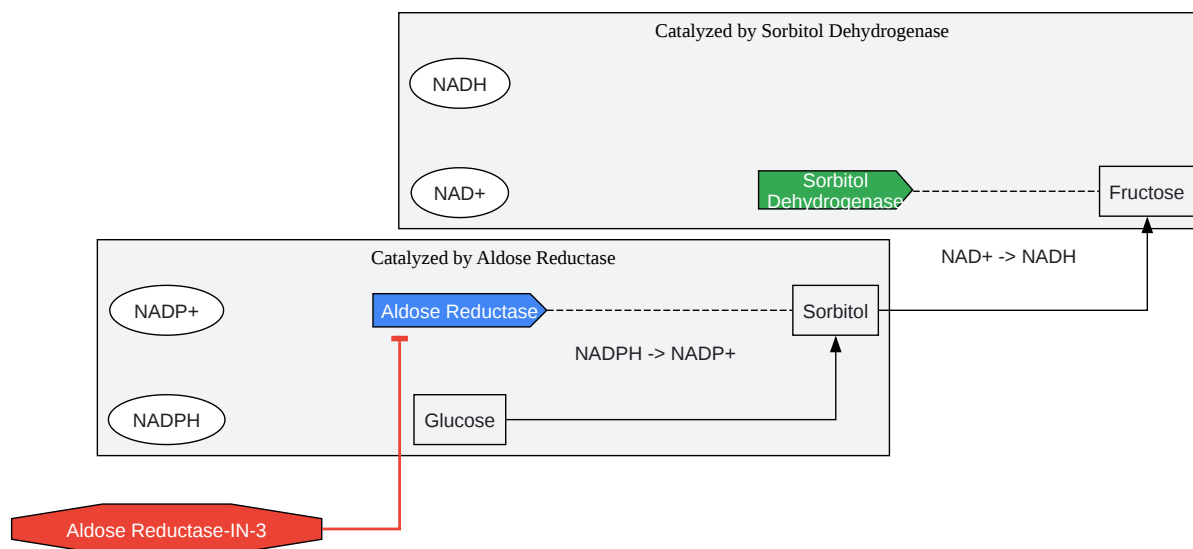
## Commercial Supplier Overview

A variety of chemical suppliers offer **Aldose Reductase-IN-3** for research purposes. The following table summarizes the available information from prominent suppliers.

Supplier	Catalog Number	Purity	Quantity Options
TargetMol	T61957	>98% (or refer to CoA)	10mM (in 1mL DMSO), 5mg, 10mg, 50mg, 100mg
MedChemExpress	HY-115977	99.85%	10mM (in 1mL DMSO), 5mg, 10mg, 50mg, 100mg
DC Chemicals	DC26195	>98%	5mg, 10mg, 50mg, 100mg
Tebubio	T61957	Not specified	25mg
Cayman Chemical	39009	≥98%	1mg, 5mg

## Mechanism of Action: Aldose Reductase Inhibition

**Aldose Reductase-IN-3** functions by inhibiting the enzyme aldose reductase. This enzyme is a key component of the polyol pathway, which becomes particularly active during times of hyperglycemic stress. In this pathway, aldose reductase catalyzes the reduction of glucose to sorbitol, utilizing NADPH as a cofactor. The accumulation of sorbitol can lead to osmotic stress and cellular damage. Furthermore, the consumption of NADPH by this pathway can deplete cellular antioxidant reserves, leading to increased oxidative stress. By inhibiting aldose reductase, **Aldose Reductase-IN-3** helps to mitigate these detrimental effects.

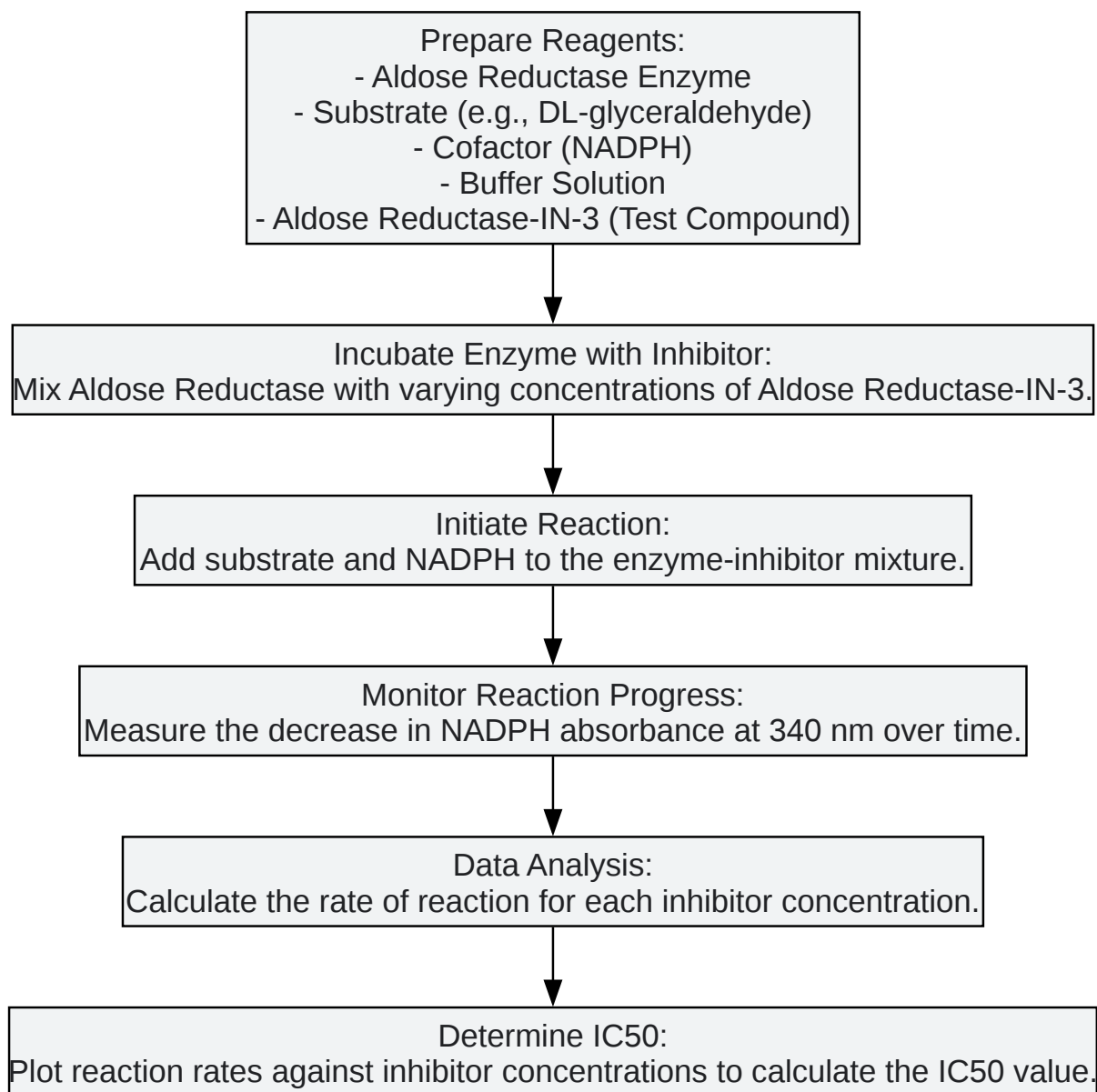


[Click to download full resolution via product page](#)

**Figure 1:** The Polyol Pathway and the inhibitory action of **Aldose Reductase-IN-3**.

## Experimental Workflow: In Vitro Enzyme Inhibition Assay

A common experimental approach to validate the inhibitory effect of compounds like **Aldose Reductase-IN-3** is an in vitro enzyme inhibition assay. The following workflow outlines the key steps in such a procedure.



[Click to download full resolution via product page](#)

**Figure 2:** A generalized workflow for an in vitro Aldose Reductase inhibition assay.

#### ***Need Custom Synthesis?***

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. SmallMolecules.com | Aldose reductase-IN-3 (100 mg) from targetmol | SmallMolecules.com [smallmolecules.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Aldose reductase-IN-3|CAS 1390616-76-8|DC Chemicals [dcchemicals.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [A Technical Guide to Aldose Reductase-IN-3 for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15574130#aldose-reductase-in-3-supplier-information]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)